An In-Depth Technical Guide to the Solubility of Indium Tripropan-2-olate

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Compound of Interest

Compound Name:	*Indium tripropan-2-olate*
CAS No.:	*38218-24-5*
Cat. No.:	*B6328371*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Indium tripropan-2-olate, also known as Indium(III) isopropoxide, is a crucial precursor in the synthesis of indium-based materials, including transparent conductive oxides like indium tin oxide (ITO) for electronic displays and semiconductors.[1] Its utility in these applications, as well as its potential in catalysis and as a reagent in organic synthesis, is fundamentally linked to its solubility. This guide elucidates the solubility profile of **Indium tripropan-2-olate**, providing both qualitative and quantitative insights, and details the underlying chemical principles and experimental methodologies for its determination. A thorough understanding of its solubility is paramount for optimizing reaction conditions, controlling deposition processes, and for the formulation of indium-containing compounds.

Physicochemical Properties of Indium Tripropan-2-olate

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A foundational understanding of the molecular and physical properties of **Indium tripropan-2-olate** is essential to comprehend its solubility behavior.

Property	Value	Source(s)
Chemical Formula	$C_9H_{21}InO_3$	[2]
Molecular Weight	292.08 g/mol	[2]
Appearance	White to light yellow powder or liquid	[3][4]
Melting Point	145 °C (decomposes)	[1]
Sensitivity	Moisture sensitive	[3]

Indium tripropan-2-olate is an organometallic compound characterized by a central indium atom bonded to three isopropoxide groups. The nature of the indium-oxygen bond imparts a degree of polarity to the molecule. However, the surrounding bulky and nonpolar isopropyl groups significantly influence its interaction with solvents.

Theoretical Framework of Solubility

The solubility of a solute in a solvent is governed by the principle of "like dissolves like," which is a reflection of the intermolecular forces between solute and solvent molecules.

The Role of Polarity and Intermolecular Forces

The solubility of **Indium tripropan-2-olate** is dictated by a balance of forces:

- Van der Waals Forces: The nonpolar alkyl chains of the isopropoxide ligands readily interact with nonpolar and weakly polar solvents through London dispersion forces.
- Dipole-Dipole Interactions: The polar In-O bonds can engage in dipole-dipole interactions with polar solvent molecules.

The overall moderate polarity of the molecule makes it more compatible with organic solvents than with highly polar solvents like water.

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Oligomerization in Solution

A critical factor influencing the solubility of metal alkoxides is their tendency to form oligomers (dimers, trimers, etc.) in solution. This association occurs through the bridging of alkoxide groups between metal centers. The extent of oligomerization is influenced by the steric bulk of the alkyl groups and the nature of the solvent. While specific studies on the oligomerization of **Indium tripropan-2-olate** in various solvents are not extensively documented in readily available literature, it is a common characteristic of metal alkoxides that can affect their solubility and reactivity.

Qualitative and Quantitative Solubility Data

While precise quantitative solubility data for **Indium tripropan-2-olate** across a wide range of solvents is not extensively published, a consistent qualitative and semi-quantitative picture emerges from various sources.

Qualitative Solubility

Indium tripropan-2-olate exhibits the following general solubility characteristics:

- Soluble in: Alcohols (e.g., isopropanol, ethanol), ketones (e.g., acetone), and esters.[3][5]
- Insoluble in: Water.[6]

The high solubility in alcohols, ketones, and esters can be attributed to the favorable interactions between the isopropoxide ligands and the functional groups of these solvents. The term "miscible" is often used to describe its solubility in these solvent classes, suggesting a high degree of solubility.[7]

Semi-Quantitative Solubility

A commercially available solution of **Indium tripropan-2-olate** is a 5% w/v solution in isopropanol.[1][7] This provides a valuable benchmark for its solubility in a common alcohol solvent.

Factors Influencing Solubility

Several factors can significantly impact the solubility of **Indium tripropan-2-olate**:

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- Solvent Type: As dictated by the "like dissolves like" principle, the choice of solvent is the most critical factor. Solvents with moderate polarity that can engage in both van der Waals and some dipole-dipole interactions are generally most effective.
- Temperature: For most solid solutes, solubility increases with temperature. While specific data for **Indium tripropan-2-olate** is scarce, this general trend is expected to hold true in most organic solvents.
- Moisture Content: **Indium tripropan-2-olate** is highly sensitive to moisture and readily undergoes hydrolysis to form indium hydroxide and isopropanol.[8] This reaction effectively removes the solute from the solution and leads to the formation of insoluble precipitates. Therefore, all solubility determinations and applications must be conducted under anhydrous conditions.

Experimental Determination of Solubility for Moisture-Sensitive Compounds

Determining the solubility of a moisture-sensitive compound like **Indium tripropan-2-olate** requires meticulous experimental technique to exclude atmospheric moisture.

Necessary Equipment and Precautions

- Inert Atmosphere: All manipulations should be performed in a glovebox or using Schlenk line techniques under an inert atmosphere (e.g., nitrogen or argon).[9][10][11]
- Anhydrous Solvents: Solvents must be rigorously dried and deoxygenated prior to use.
- Dry Glassware: All glassware must be oven-dried and cooled under an inert atmosphere.

Step-by-Step Protocol for Solubility Determination

The following protocol outlines a reliable method for determining the solubility of **Indium tripropan-2-olate**:

- Preparation of Saturated Solution:

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- In an inert atmosphere, add an excess amount of **Indium tripropan-2-olate** to a known volume of anhydrous solvent in a sealed vial.
- Stir the mixture vigorously at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

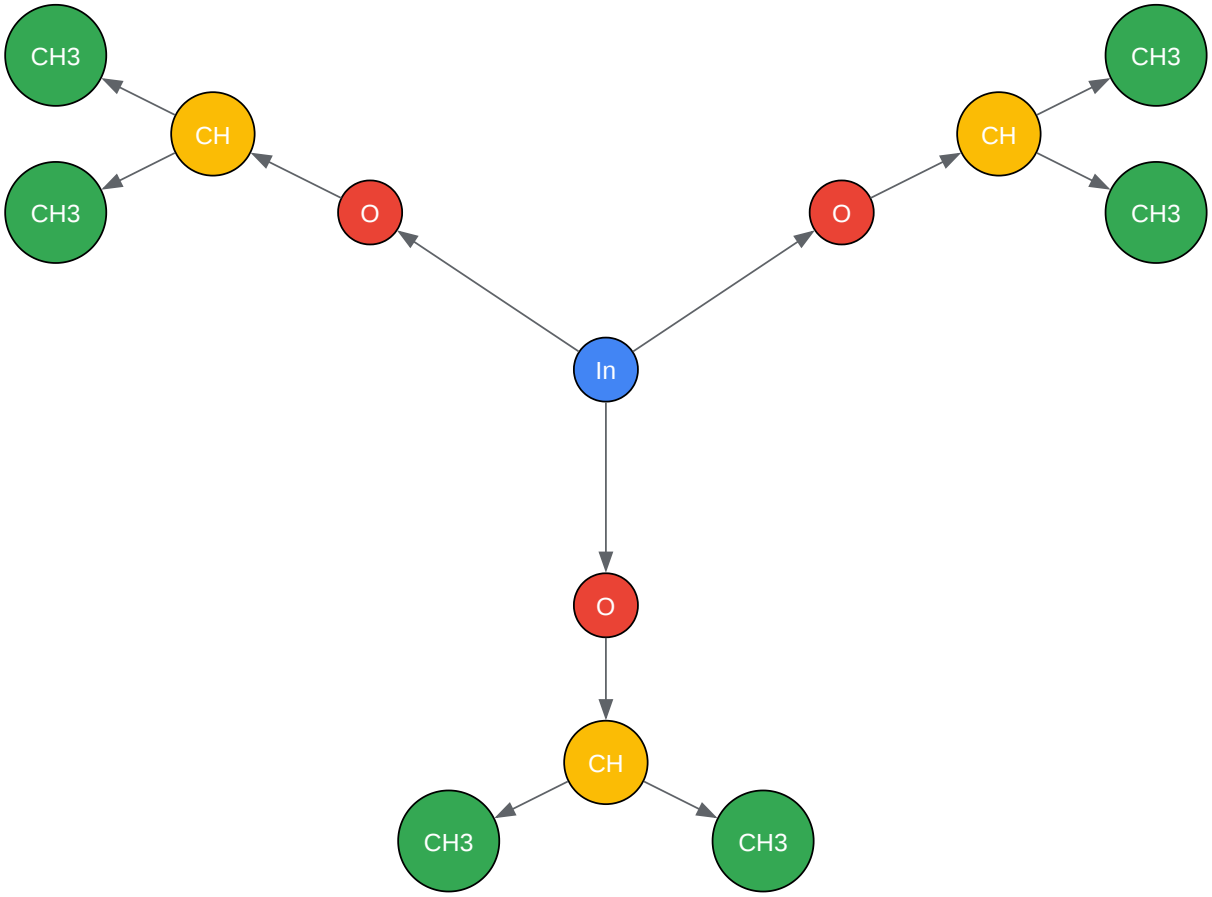
- Phase Separation:
  - Allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant using a syringe fitted with a filter (e.g., a 0.2 µm PTFE filter) to remove any suspended particles.
- Quantification:
  - Transfer the filtered aliquot to a pre-weighed vial and evaporate the solvent under vacuum.
  - Weigh the vial containing the solid residue to determine the mass of the dissolved **Indium tripropan-2-olate**.
  - Calculate the solubility in the desired units (e.g., g/100 mL or mol/L).

  Alternatively, the concentration of indium in the filtered solution can be determined using analytical techniques such as Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES).

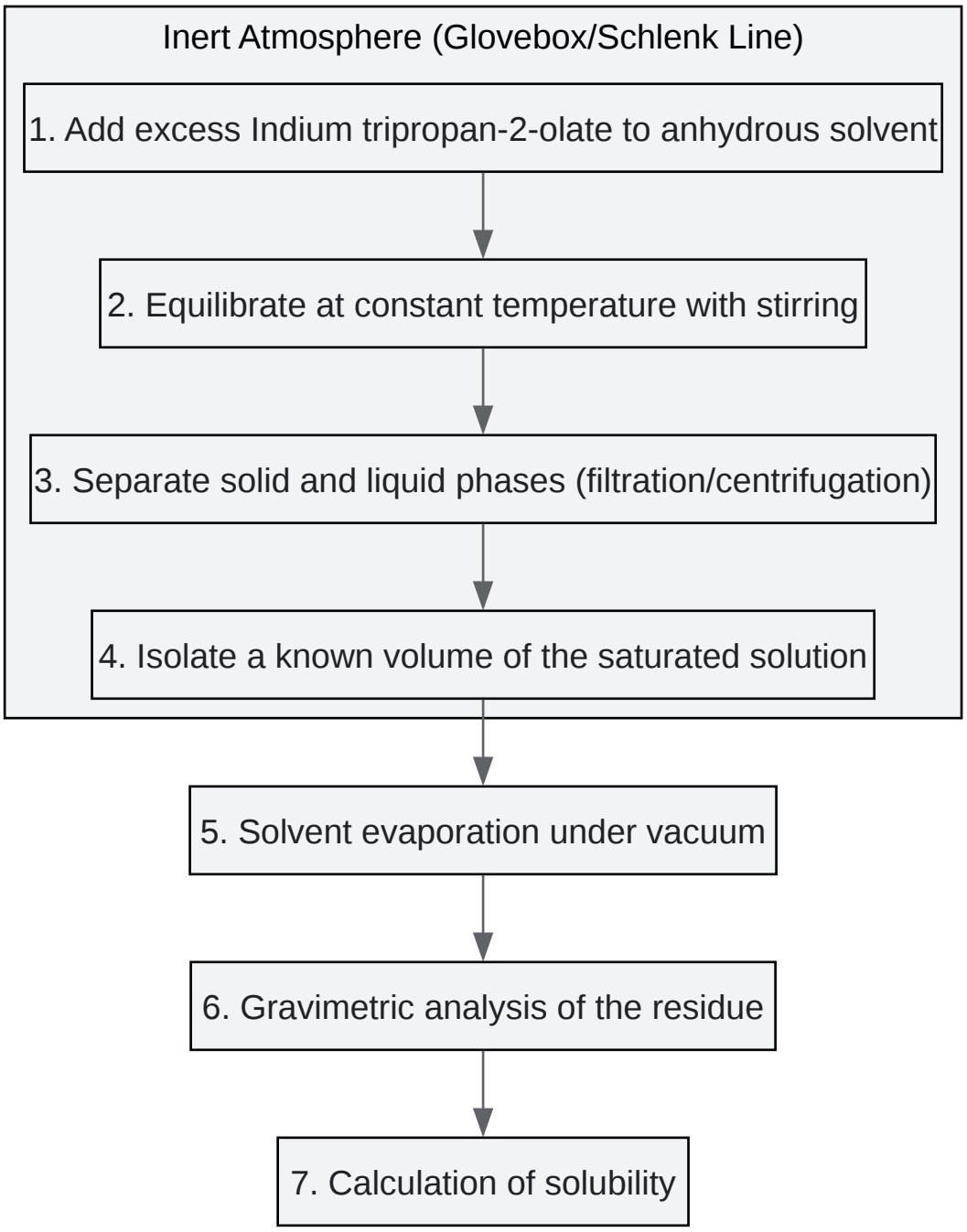
Visualization of Key Concepts

Molecular Structure and Interactions

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Caption: Experimental workflow for determining the solubility of moisture-sensitive compounds.

Applications in Drug Development and Materials Science

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The solubility of **Indium tripropan-2-olate** is a key parameter in its various applications:

- Materials Science: In sol-gel and chemical vapor deposition (CVD) processes, the concentration of the precursor solution directly impacts the thickness, morphology, and properties of the resulting thin films. [1]A thorough understanding of solubility allows for precise control over these parameters.

- Drug Development: While not a therapeutic agent itself, indium compounds are explored in various biomedical applications. The ability to dissolve indium precursors in organic solvents is crucial for the synthesis of novel indium-containing molecules and for their formulation in delivery systems.

Conclusion

This technical guide has provided a detailed examination of the solubility of **Indium tripropan-2-olate**. It is a moisture-sensitive compound that is highly soluble in common organic solvents such as alcohols, ketones, and esters, but insoluble in water. The solubility is primarily governed by the interplay of van der Waals forces and dipole-dipole interactions, as well as the potential for oligomerization in solution. While extensive quantitative solubility data is not readily available in the public domain, the provided qualitative information, semi-quantitative data point, and the detailed experimental protocol for its determination offer a solid foundation for researchers and scientists. A comprehensive understanding of its solubility is indispensable for the successful application of **Indium tripropan-2-olate** in the synthesis of advanced materials and in the development of new chemical entities.

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